

An In-depth Technical Guide to the Physicochemical Properties of Spironolactone

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Compound of Interest

Compound Name: *Spiramilactone B*

Cat. No.: *B15594300*

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A Note on Nomenclature: The query specified "**Spiramilactone B**." Extensive database searches suggest this may be a typographical error, as the predominant compound with a similar name and established pharmaceutical use is Spironolactone. This guide will focus on the physicochemical properties of Spironolactone. It is plausible that "**Spiramilactone B**" could refer to a specific isomer or a related but less common compound such as 7 β -Spironolactone. Researchers are advised to consider this ambiguity in their work.

This technical guide provides a comprehensive overview of the core physicochemical properties of Spironolactone, designed for researchers, scientists, and professionals in drug development. The following sections detail quantitative data, experimental methodologies, and a visualization of an experimental workflow.

Core Physicochemical Data

The fundamental physicochemical properties of Spironolactone are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	S- [(7R,8R,9S,10R,13S,14S,17R) -10,13-dimethyl-3,5'- dioxospiro[2,6,7,8,9,11,12,14,1 5,16-decahydro-1H- cyclopenta[a]phenanthrene- 17,2'-oxolane]-7-yl] ethanethioate	[1]
Chemical Formula	C ₂₄ H ₃₂ O ₄ S	[2][3]
Molecular Weight	416.57 g/mol	[2][3]
Melting Point	207.0 °C - 209.2 °C (for form II)	[4]
pKa	-4.9 (strongest basic), 17.89 (strongest acidic)	[5]
LogP (Octanol-Water Partition Coefficient)	2.78 - 3.24	[6][7]
Aqueous Solubility	Practically insoluble (approximately 23.54 ± 1.75 µg/mL in water)	[6][8]
Solubility in Organic Solvents	Very soluble in chloroform and benzene; soluble in alcohol and ethyl acetate; slightly soluble in methanol.	[6]

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters of Spironolactone are outlined below.

Solubility Determination (Shake-Flask Method)

The equilibrium solubility of Spironolactone can be determined using the conventional shake-flask method.

- **Preparation:** An excess amount of Spironolactone is added to a known volume of the desired solvent (e.g., water, buffers of different pH, or organic solvents) in a sealed container.
- **Equilibration:** The container is agitated in a constant temperature water bath or shaker for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Sample Processing:** After equilibration, the suspension is allowed to settle. An aliquot of the supernatant is withdrawn and filtered through a suitable membrane filter (e.g., 0.22 μm) to remove any undissolved solid particles.
- **Quantification:** The concentration of Spironolactone in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry at a specific wavelength (e.g., 238 nm).[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Replicates:** The experiment is performed in triplicate to ensure the reproducibility of the results.

LogP Determination (Reversed-Phase High-Performance Liquid Chromatography - RP-HPLC)

The lipophilicity (LogP) of Spironolactone can be determined indirectly using RP-HPLC. This method correlates the retention time of the compound with its partitioning behavior.

- **System Preparation:** An HPLC system equipped with a C18 column is used.[\[12\]](#) The mobile phase typically consists of a mixture of an organic solvent (e.g., methanol or acetonitrile) and water or a buffer solution.[\[9\]](#)[\[12\]](#)
- **Standard Preparation:** A standard solution of Spironolactone is prepared in the mobile phase.
- **Chromatographic Conditions:** The analysis is performed under isocratic conditions with a constant mobile phase composition. The flow rate is typically set to 1.0 mL/min, and detection is carried out using a UV detector at the wavelength of maximum absorbance for Spironolactone (around 240 nm).[\[9\]](#)

- **Data Analysis:** The retention time of Spironolactone is measured. The capacity factor (k) is calculated, and the logarithm of the capacity factor ($\log k$) is determined. The $\log P$ value is then extrapolated from a calibration curve generated using a series of standard compounds with known $\log P$ values.

Thermal Analysis (Differential Scanning Calorimetry - DSC)

DSC is employed to determine the melting point and to study the solid-state properties of Spironolactone, such as polymorphism.

- **Sample Preparation:** A small, accurately weighed sample of Spironolactone (typically 2-10 mg) is placed in an aluminum pan, which is then hermetically sealed.[\[13\]](#)
- **Instrument Setup:** The DSC instrument is calibrated for temperature and heat flow. An empty sealed aluminum pan is used as a reference.[\[13\]](#)
- **Measurement:** The sample and reference pans are heated at a constant rate (e.g., 10 °C/min) under a nitrogen purge.[\[1\]](#)
- **Data Analysis:** The heat flow to the sample is monitored as a function of temperature. The melting point is determined from the peak of the endothermic event on the resulting thermogram.[\[7\]](#)[\[8\]](#)[\[14\]](#)

Spectroscopic Analysis (Fourier-Transform Infrared Spectroscopy - FTIR)

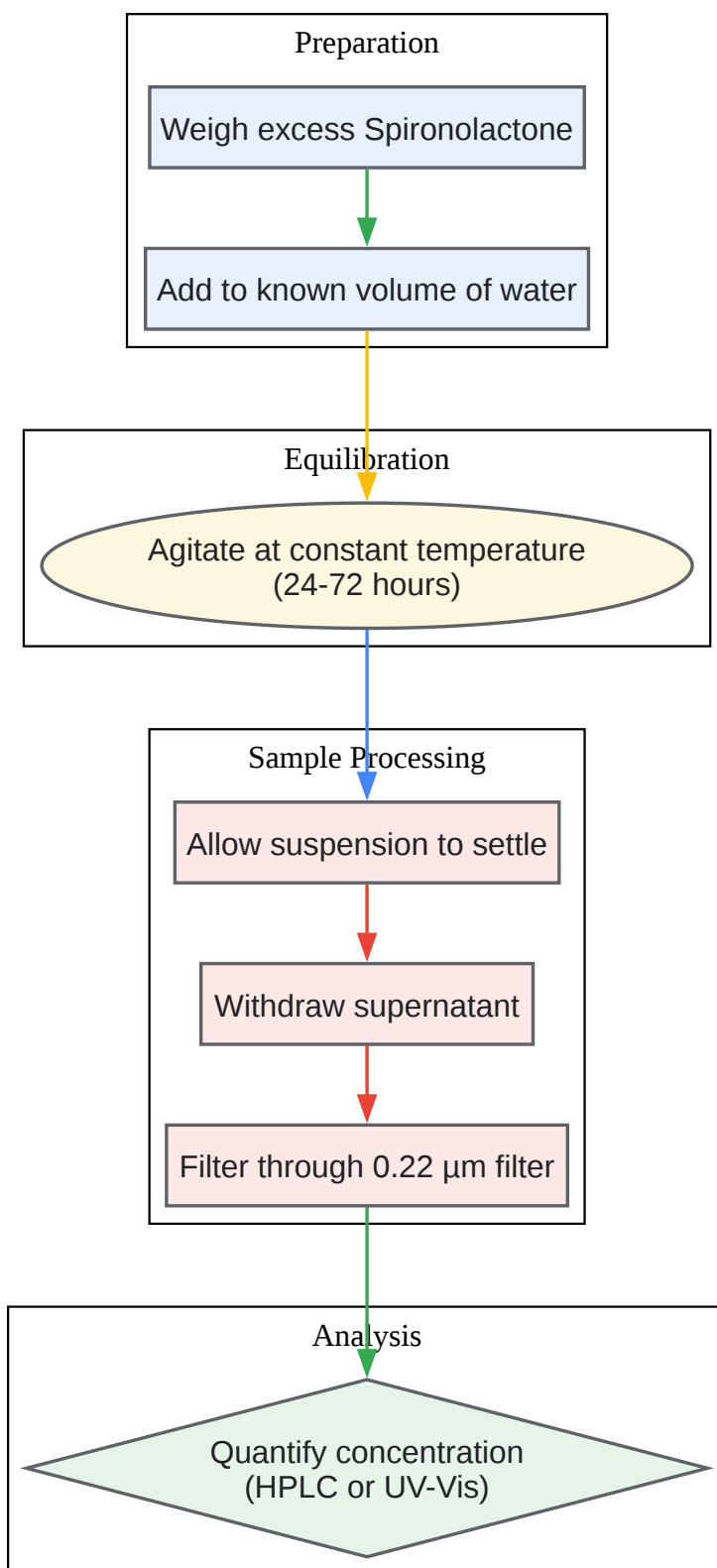
FTIR spectroscopy is used to identify the functional groups present in the Spironolactone molecule and to confirm its identity.

- **Sample Preparation:** A small amount of Spironolactone is mixed with potassium bromide (KBr) and compressed into a thin pellet. Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.
- **Measurement:** The sample is placed in the FTIR spectrometer, and the infrared spectrum is recorded over a specific wavenumber range (e.g., 4000-400 cm^{-1}).[\[4\]](#)

- **Data Analysis:** The resulting spectrum, which shows absorbance or transmittance as a function of wavenumber, is analyzed to identify the characteristic absorption bands corresponding to the functional groups of Spironolactone.

Visualizations

The following diagram illustrates a typical experimental workflow for determining the aqueous solubility of Spironolactone.



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Caption: Experimental workflow for determining the aqueous solubility of Spironolactone.

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